

Personal protective equipment for handling (10Z,13Z)-Nonadecadienoyl-CoA

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Compound of Interest

Compound Name: (10Z,13Z)-Nonadecadienoyl-CoA

Cat. No.: B15546084

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Essential Safety and Handling Guide for (10Z,13Z)-Nonadecadienoyl-CoA

(10Z,13Z)-Nonadecadienoyl-CoA is a specialized biochemical reagent for research use only.

[1] A specific Safety Data Sheet (SDS) is not readily available for this compound. The following guidance is based on standard laboratory practices for handling similar long-chain fatty acyl-CoA molecules. Researchers should always consult their institution's safety office and perform a risk assessment before handling any new chemical.

Personal Protective Equipment (PPE)

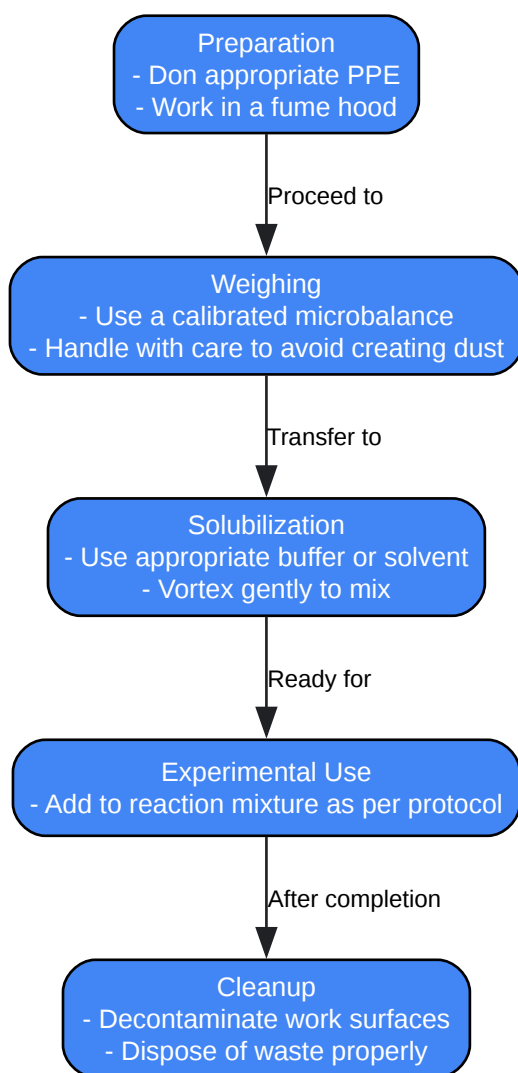
Standard laboratory PPE is required to prevent skin and eye contact. The necessary equipment is outlined below.

PPE Category	Item	Specification
Eye Protection	Safety Glasses	Must be worn at all times in the laboratory.
Face Shield	Recommended when handling larger quantities or if there is a splash hazard.	
Hand Protection	Disposable Gloves	Chemical-resistant nitrile or latex gloves are suitable for handling small quantities.
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect against minor spills.

Handling and Operations

(10Z,13Z)-Nonadecadienoyl-CoA should be handled in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.

Workflow for Handling **(10Z,13Z)-Nonadecadienoyl-CoA**:



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Standard laboratory workflow for handling biochemical reagents.

Storage and Disposal

Proper storage is crucial to maintain the integrity of the compound, and appropriate disposal is necessary to ensure laboratory and environmental safety.

Aspect	Procedure
Storage	Store in a freezer upon receipt, following the supplier's recommendations.[2]
Disposal	Dispose of unused material and contaminated waste in accordance with local, state, and federal regulations. Consult your institution's environmental health and safety office for specific guidance.

Experimental Protocols

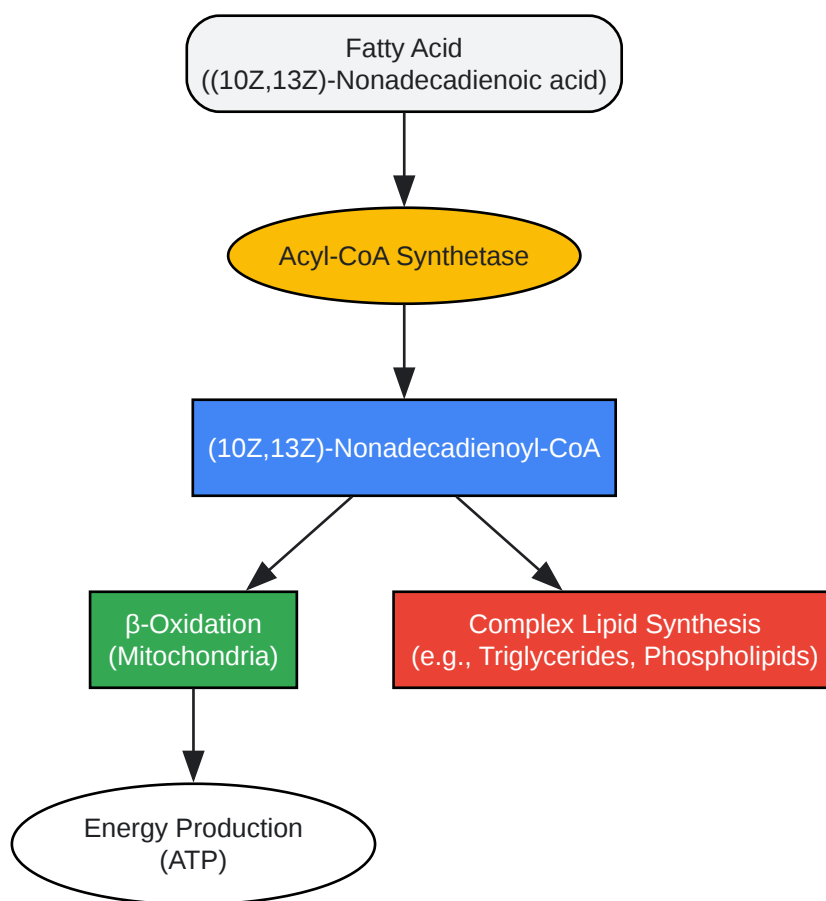
While specific experimental protocols will vary, the general steps for preparing a stock solution are as follows:

- **Equilibration:** Allow the vial of **(10Z,13Z)-Nonadecadienoyl-CoA** to equilibrate to room temperature before opening to prevent condensation.
- **Solubilization:** Add the desired solvent or buffer to the vial. The choice of solvent will depend on the experimental requirements.
- **Mixing:** Gently vortex or pipette to ensure the compound is fully dissolved.
- **Aliquoting:** Aliquot the solution into smaller volumes for single-use to avoid repeated freeze-thaw cycles.
- **Storage of Solution:** Store the aliquoted solutions at -20°C or -80°C.

Signaling Pathways and Logical Relationships

Acyl-CoA molecules are central to lipid metabolism, serving as substrates for both energy production and the synthesis of complex lipids.[3][4]

Metabolic Fate of Acyl-CoA:



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Activation of fatty acids to Acyl-CoAs for metabolic processes.

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